

Potasan compared to other organophosphorus pesticides

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Compound Focus: Potasan

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Understanding Organophosphorus Pesticides

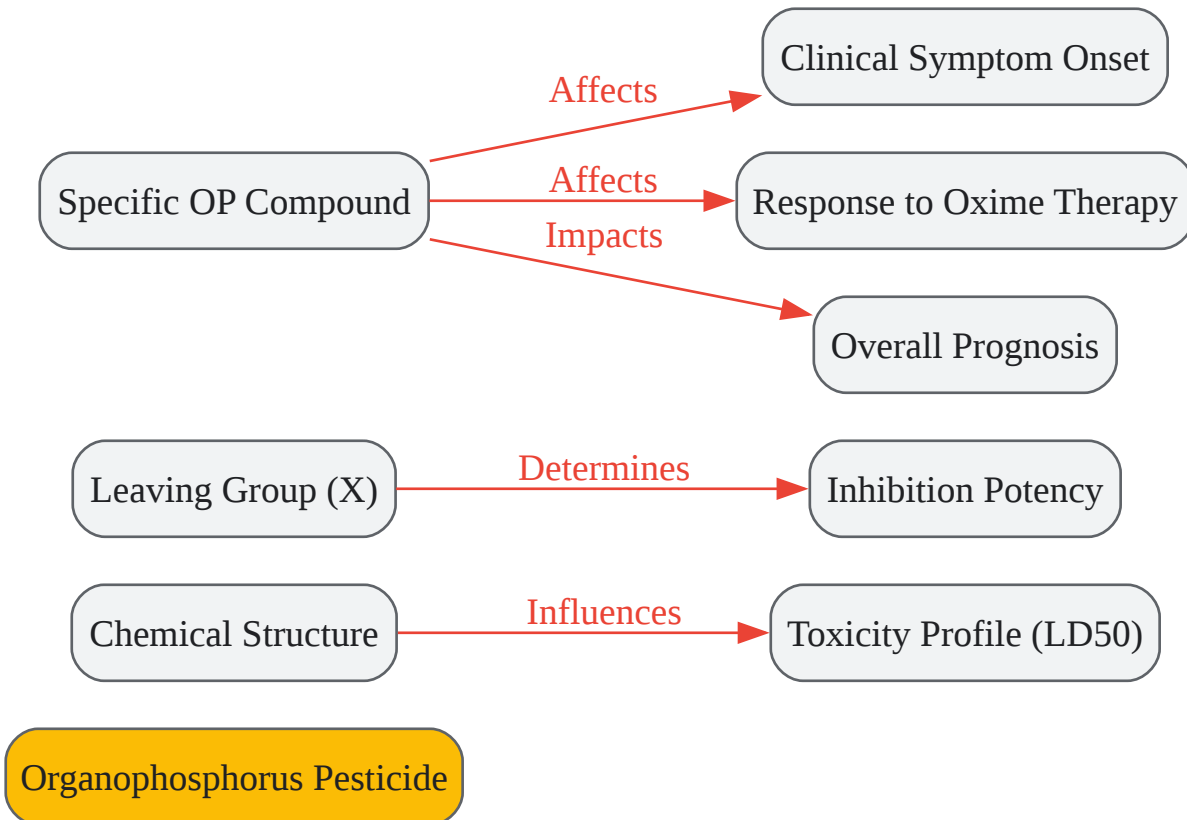
Organophosphorus pesticides (OPs) are a large class of insecticides. Their primary **mechanism of action** is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system, leading to an accumulation of acetylcholine and overstimulation of cholinergic synapses [1] [2] [3]. This results in the characteristic cholinergic crisis.

The table below summarizes the core aspects of OP pesticide toxicity:

Aspect	Description
Primary Molecular Target	Acetylcholinesterase (AChE) enzyme [2] [3] [4].
Main Toxic Mechanism	Irreversible phosphorylation of serine residue in AChE's active site, preventing breakdown of acetylcholine [5] [3].
Clinical Manifestations	Muscarinic (salivation, lacrimation, bronchorrhea), nicotinic (muscle fasciculations, weakness), and CNS effects (agitation, seizures, coma) [1] [3].
Key Treatment	Atropine (antagonizes muscarinic effects) and oxime reactivators (e.g., pralidoxime to reactivate AChE) [1] [4].

Variability Among Organophosphorus Pesticides

It is crucial to note that organophosphorus poisoning is **not a single entity**. Different OPs can have varying clinical courses and responses to treatment [6]. The following diagram outlines the key factors that contribute to this variability.



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Supporting data for these differences includes:

- **Clinical Outcomes:** A prospective cohort study found significant differences in mortality and need for intubation between Chlorpyrifos, Dimethoate, and Fenthion, with Dimethoate having the highest fatality rate [6].
- **Response to Treatment:** Acetylcholinesterase inhibited by Fenthion or Dimethoate responded poorly to pralidoxime treatment compared to Chlorpyrifos-inhibited AChE [6].
- **Toxicity Classification:** OPs are classified by their rat LD50, ranging from extremely toxic (<10 mg/kg, e.g., Parathion) to low toxicity (1000-5000 mg/kg, e.g., Malathion) [3] [7].

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